

Application Notes and Protocols for Preparing Methicillin Stock Solutions

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Compound of Interest

Compound Name: Methicillin

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These application notes provide a comprehensive guide for the preparation, storage, and handling of methicillin stock solutions for various laboratory applications, including microbiology susceptibility testing and in vitro assays. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Quantitative Data Summary

Methicillin is supplied as a sodium salt, a white to off-white crystalline powder.^[1] Proper handling and storage are essential to maintain its potency.

Parameter	Value	Solvents & Remarks	Source(s)
Molecular Formula	C ₁₇ H ₁₉ N ₂ NaO ₆ S	-	[2]
Molecular Weight	402.4 g/mol	-	[2]
Purity	≥90%	Varies by supplier.	[3]
Solubility			
~10 mg/mL	PBS (pH 7.2)	[3]	
≥ 100 mg/mL	DMSO	[2]	
~2 mg/mL	Ethanol	[3]	
~20 mg/mL	Dimethylformamide (DMF)	[3]	
Freely Soluble	Methanol, Pyridine	[1]	
Slightly Soluble	Water	[4]	
Storage (Solid)	-20°C	Protect from light. Stable for ≥ 4 years.	[3][5]
Storage (Stock Solution)			
-20°C or -80°C	Aliquot into single-use vials to avoid freeze-thaw cycles. Stable for up to 3 months at -25°C.	[5]	
Aqueous solutions	Not recommended for storage for more than one day.	[3][5]	
Working Concentration	Varies by application	For <i>S. aureus</i> , a MIC value of 2.1 µg/mL has been reported. For MRSA screening,	[2][6]

oxacillin at 2 and 4
µg/ml is used.

Experimental Protocols

Safety Precautions

Methicillin sodium salt is a hazardous substance and should be handled with care.[\[3\]](#)[\[7\]](#)

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and gloves.[\[8\]](#)
- Handling: Avoid inhalation of dust and contact with skin and eyes.[\[8\]](#)[\[9\]](#) Handle in a well-ventilated area or a chemical fume hood.[\[10\]](#)
- Disposal: Dispose of waste according to institutional guidelines for chemical waste.[\[10\]](#)

Preparation of a 10 mg/mL Methicillin Stock Solution in PBS

This protocol is suitable for preparing a stock solution for many microbiology applications.

Materials:

- Methicillin sodium salt powder
- Phosphate-buffered saline (PBS), pH 7.2, sterile
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Vortex mixer
- 0.22 µm sterile syringe filter

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a biological safety cabinet) to prevent contamination.
- **Weighing:** Accurately weigh the desired amount of methicillin sodium salt powder. For example, to prepare 10 mL of a 10 mg/mL stock solution, weigh 100 mg of the powder.
- **Dissolving:** Transfer the powder to a sterile conical tube. Add the desired volume of sterile PBS (pH 7.2). For the example above, add 10 mL of PBS.
- **Mixing:** Vortex the tube until the powder is completely dissolved.
- **Sterilization:** Sterilize the solution by passing it through a 0.22 μ m sterile syringe filter into a new sterile conical tube. This step is critical for preventing bacterial contamination of the stock solution.
- **Aliquoting:** Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the risk of contamination and degradation from repeated freeze-thaw cycles.[\[5\]](#)
- **Labeling and Storage:** Clearly label each aliquot with the name of the compound, concentration, date of preparation, and your initials. Store the aliquots at -20°C or -80°C.[\[5\]](#)

Preparation of a High-Concentration Stock Solution in DMSO

For applications requiring a higher concentration, DMSO can be used as a solvent.

Materials:

- Methicillin sodium salt powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile conical tubes
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

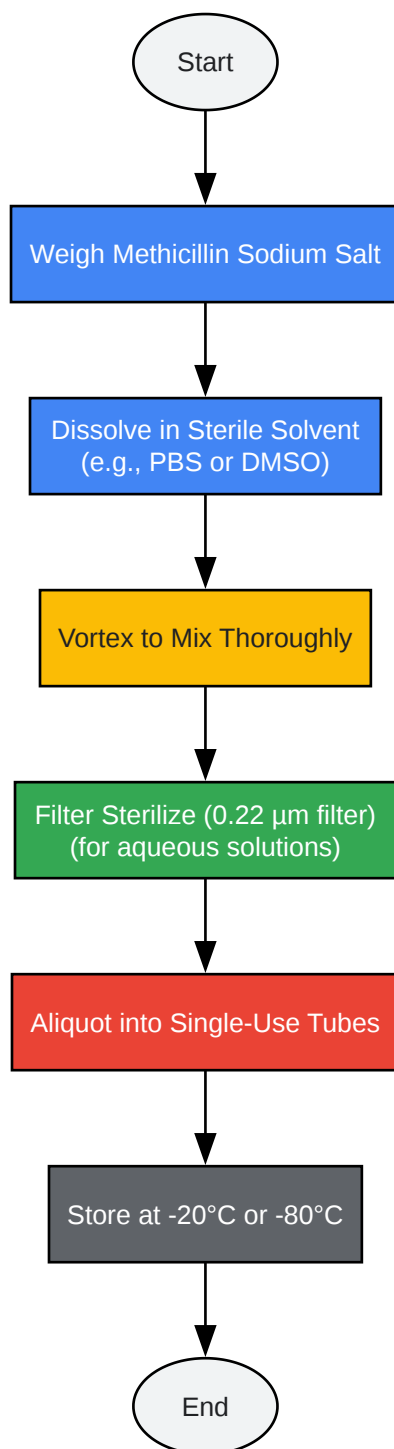
- Aseptic Technique: Work in a sterile environment.
- Weighing: Weigh the desired amount of methicillin sodium salt powder.
- Dissolving: Add the appropriate volume of sterile DMSO to the powder in a sterile conical tube.
- Mixing: Vortex thoroughly until the powder is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into sterile, single-use microcentrifuge tubes. Label them appropriately and store at -20°C or -80°C.

Note: When using a DMSO stock solution for aqueous-based assays, ensure the final concentration of DMSO in the working solution is low (typically <0.5%) to avoid solvent-induced cellular toxicity.^[3]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for preparing a sterile methicillin stock solution.

Workflow for Methicillin Stock Solution Preparation



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Caption: A flowchart of the methicillin stock solution preparation process.

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References

- 1. Methicillin | C₁₇H₂₀N₂O₆S | CID 6087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Methicillin Sodium Salt CAS#: 132-92-3 [m.chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. Laboratory Maintenance of Methicillin-Resistant Staphylococcus aureus (MRSA) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. echemi.com [echemi.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. benchchem.com [benchchem.com]
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